

Essential Safety and Operational Guide for Handling (-)-Camphenilone

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Compound of Interest

Compound Name: (-)-Camphenilone

Cat. No.: B13416667

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This guide provides immediate and essential safety, handling, and disposal information for **(-)-Camphenilone**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure safe laboratory operations and proper environmental stewardship.

Physical and Chemical Properties

A summary of the key quantitative data for **(-)-Camphenilone** is presented below, offering a quick reference for its physical and chemical characteristics.

Property	Value
Flash Point	150.00 °F / 65.56 °C (Tag Closed Cup) [1]
Melting Point	118 - 126 °F / 48 - 52 °C [2]
Boiling Point	318 - 320 °F / 159 - 160 °C [2]
Density	0.85 g/cm³ (at 25 °C) [2]
Vapor Pressure	0.402 mmHg (at 25 °C, estimated) [1]

Personal Protective Equipment (PPE)

When handling **(-)-Camphenilone**, a comprehensive personal protective equipment strategy is crucial to minimize exposure and ensure personal safety. The following PPE is required.

Eye and Face Protection:

- Wear tightly fitting safety goggles (compliant with EN 166) or a face shield that protects the entire face from splashes.^[3] If there is a risk of splashing, a face shield should be worn in addition to goggles.^[4]

Skin Protection:

- Gloves: Chemical-resistant gloves are mandatory. The specific type of glove material should be selected based on the concentration of the chemical and the nature of the task.^[3]
- Body Protection: A long-sleeved lab coat is the minimum requirement. For tasks with a higher risk of exposure, chemical-resistant coveralls made of materials like Tyvek, butyl rubber, or neoprene should be worn.^[5] Pant legs should be worn over boots to prevent chemicals from entering.^[4]

Respiratory Protection:

- Respiratory protection, such as a certified filtering half mask or a full-face respirator, is required when dusts are generated.^{[2][3]}

Operational Protocols: Handling and Storage

Adherence to strict operational protocols is essential for the safe handling and storage of **(-)-Camphenilone**.

Handling Procedures:

- Preparation: Before handling, ensure that all necessary PPE is readily available and in good condition. Read the Safety Data Sheet (SDS) thoroughly.^[4]
- Grounding: To prevent static discharge, ground and bond the container and receiving equipment, especially since **(-)-Camphenilone** is a flammable solid.^{[2][6]}
- Ventilation: Use explosion-proof electrical, ventilating, and lighting equipment.^[2] Handle in a well-ventilated area or in a chemical fume hood to avoid the generation and inhalation of dust.^[2]

- Avoiding Ignition Sources: Keep **(-)-Camphenilone** away from heat, sparks, open flames, and hot surfaces.[\[2\]](#)[\[6\]](#) Smoking is strictly prohibited in the handling area.[\[2\]](#)
- Post-Handling: Wash hands and skin thoroughly after handling.[\[2\]](#) Change out of any contaminated clothing immediately.[\[2\]](#)

Storage Procedures:

- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Store in a dedicated flammables cabinet if available.[\[6\]](#)
- Segregate from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[6\]](#)

Emergency Procedures

In the event of an emergency, follow these procedures.

- Eye Contact: Immediately rinse cautiously with water for several minutes.[\[2\]](#) If contact lenses are present, remove them if it is easy to do so and continue rinsing.[\[2\]](#) Seek medical attention if eye irritation persists.[\[2\]](#)
- Skin Contact: Remove all contaminated clothing immediately and rinse the affected skin area with plenty of water.[\[2\]](#)
- Inhalation: Move the individual to fresh air.[\[2\]](#)
- Spills: In case of a spill, collect the material and place it in a sealed container for disposal.[\[6\]](#) Avoid generating dust.[\[2\]](#) Ensure the area is well-ventilated and wash the spill site after the material has been collected.[\[6\]](#)

Disposal Plan

Proper disposal of **(-)-Camphenilone** and its containers is critical to prevent environmental contamination.

Waste Container Management:

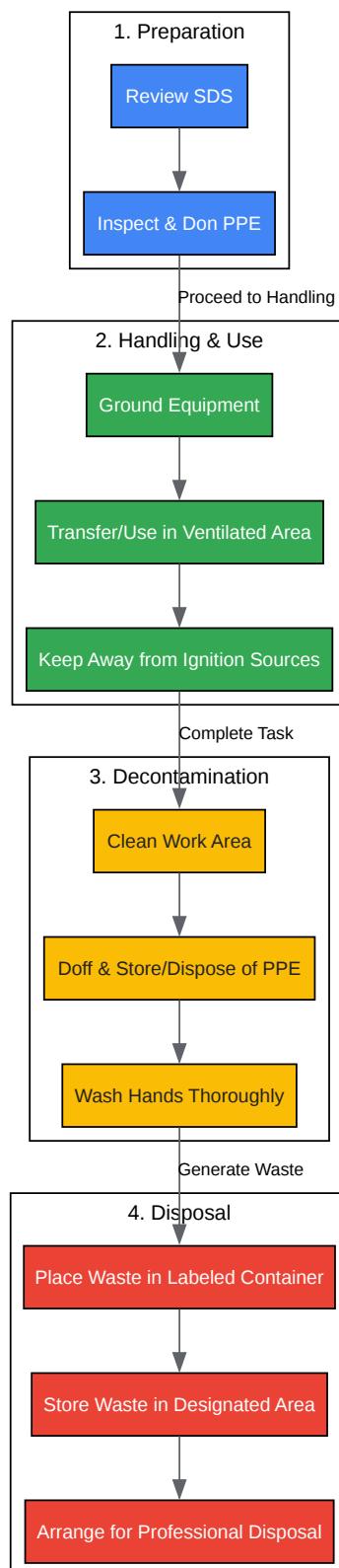
- Use the original container or a compatible, properly labeled waste container.[[7](#)]
- Keep waste containers tightly capped at all times, except when adding waste.[[7](#)]
- Do not mix with other waste.[[2](#)]

Disposal Route:

- Dispose of contents and containers at an approved waste disposal facility in accordance with local, regional, and national regulations.[[2](#)][[8](#)]
- Prevent the product from entering drains to avoid environmental contamination, as it is very toxic to aquatic life with long-lasting effects.[[2](#)][[8](#)]
- Handle uncleaned containers as you would the product itself.[[2](#)]

Workflow for Handling **(-)-Camphenilone**

The following diagram illustrates the logical workflow for the safe handling of **(-)-Camphenilone**, from preparation to final disposal.

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Caption: Workflow for the safe handling and disposal of **(-)-Camphenilone**.

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